

Technical Support Center: Anhydrous Magnesium Glycinate

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Compound of Interest

Compound Name: Magnesium glycolate

Cat. No.: B15187584

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A Note on Terminology: Initial searches for "anhydrous **magnesium glycolate**" did not yield specific results for a compound with that name. It is highly probable that the intended compound is anhydrous magnesium glycinate, as this is a well-documented substance used in research and drug development. The following information pertains to anhydrous magnesium glycinate.

This guide provides researchers, scientists, and drug development professionals with essential information for the safe and effective handling and storage of anhydrous magnesium glycinate.

Frequently Asked Questions (FAQs)

Q1: What is anhydrous magnesium glycinate and what are its key properties?

Anhydrous magnesium glycinate is the magnesium salt of the amino acid glycine, with the chemical formula $C_4H_8MgN_2O_4$.^{[1][2][3]} It is a white to off-white solid powder.^{[1][2]} A key characteristic is its hygroscopic nature, meaning it readily absorbs moisture from the atmosphere. Therefore, proper storage in a dry environment is crucial. It is stable under recommended storage conditions.^[4]

Q2: What are the primary applications of anhydrous magnesium glycinate in research?

Magnesium glycinate is often used as a dietary supplement and is valued for its high bioavailability.^[5] In a research context, it serves as a source of magnesium ions for various

biological and chemical studies. Magnesium is an essential mineral involved in numerous enzymatic reactions, energy metabolism, and muscle function.[1][6]

Q3: How should anhydrous magnesium glycinate be stored?

Due to its hygroscopic nature, anhydrous magnesium glycinate should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture.[4] For long-term storage, a temperature of 4°C is recommended.[1][2] It is advisable to handle the compound in a controlled atmosphere, such as a glove box, to minimize exposure to air and humidity.

Q4: In which solvents is anhydrous magnesium glycinate soluble?

Anhydrous magnesium glycinate is slightly soluble in Dimethyl Sulfoxide (DMSO) and Methanol.[1][2] It is also described as being water-soluble.[7][8]

Quantitative Data

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ MgN ₂ O ₄	[1][2][3]
Molecular Weight	172.42 g/mol	[1][2][3]
Appearance	White to off-white solid	[1][2]
Melting Point	>360°C	[1]
Decomposition Temperature	Data not available; stable under recommended storage conditions.	[4]
Solubility	Slightly soluble in DMSO and Methanol.	[1][2]

Troubleshooting Guide

Issue 1: The anhydrous magnesium glycinate powder has formed clumps.

- Question: My anhydrous magnesium glycinate, which was a fine powder, has now formed hard clumps. What is the cause and can I still use it?

- Answer: Clumping is a clear indication that the compound has absorbed moisture from the atmosphere due to its hygroscopic nature. This can happen if the container was not sealed properly or if it was opened in a humid environment. For experiments where the anhydrous form is critical, it is recommended to use a fresh, unopened container or to dry the clumpy material under vacuum at a moderate temperature (e.g., 40°C) before use.^[9] However, be aware that heating might cause degradation if the temperature is too high.

Issue 2: Difficulty in dissolving anhydrous magnesium glycinate.

- Question: I am having trouble dissolving anhydrous magnesium glycinate in my chosen solvent. What can I do?
- Answer: Anhydrous magnesium glycinate has limited solubility in many organic solvents.^[1]^[2] First, confirm that you are using a solvent in which it is known to be at least slightly soluble, such as DMSO or methanol.^[1]^[2] Gentle heating and stirring may aid dissolution. If solubility remains an issue, consider if a different magnesium salt with higher solubility in your solvent system could be a viable alternative.

Issue 3: Inconsistent experimental results.

- Question: I am observing variability in my experimental outcomes when using anhydrous magnesium glycinate. What could be the contributing factors?
- Answer: Inconsistent results can stem from the hydration state of the magnesium glycinate. If the compound has absorbed varying amounts of moisture, the actual concentration of the anhydrous form will differ between experiments. To ensure consistency, always handle the compound in a dry, inert atmosphere (e.g., a glove box) and use a freshly opened container whenever possible. If you suspect moisture contamination, drying the material as described in "Issue 1" may help.

Experimental Protocols

Protocol 1: Synthesis of Anhydrous Magnesium Glycinate

This protocol is based on established methods for the synthesis of magnesium glycinate.^[9]^[10]^[11]^[12]

Materials:

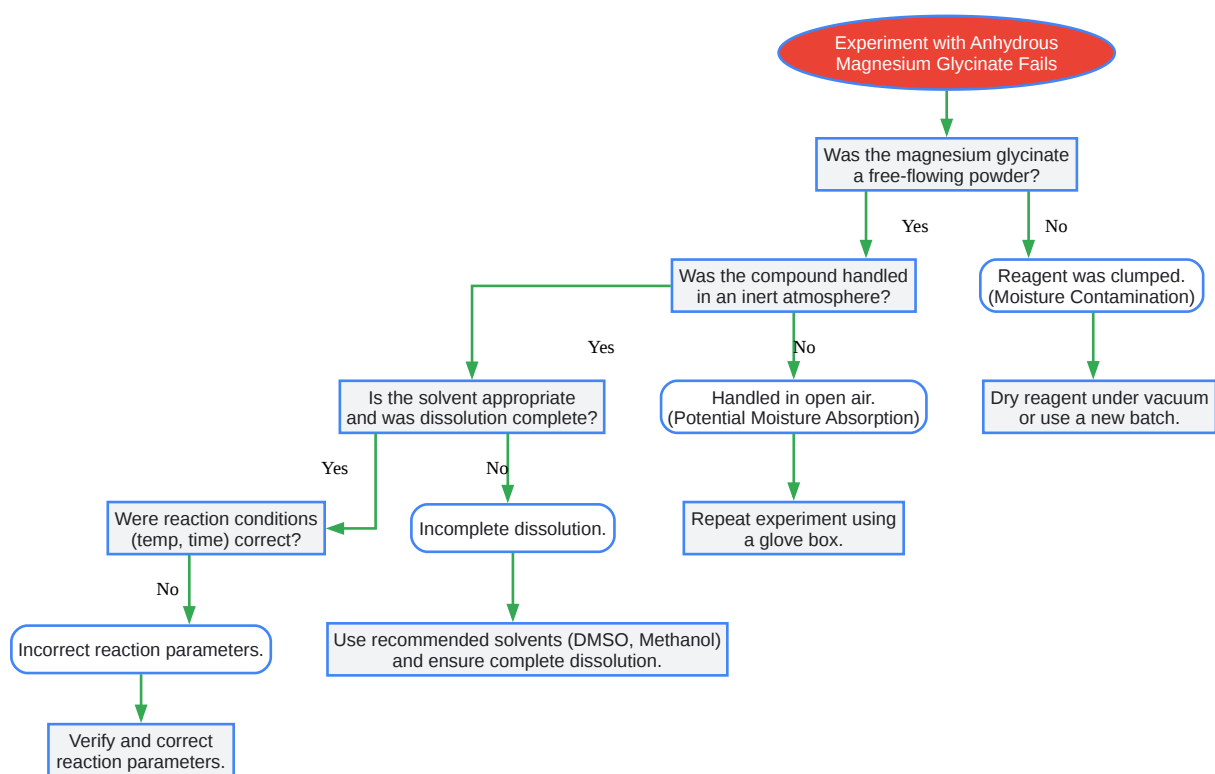
- Glycine
- Magnesium Oxide (MgO)
- Deionized water
- Ethanol
- Four-neck reaction flask
- Stirrer
- Heating mantle
- Vacuum source
- Büchner funnel
- Vacuum oven

Procedure:

- In a four-neck reaction flask, dissolve 75-200g of glycine in 100-230g of deionized water with thorough stirring.[\[9\]](#)
- Add 20-53g of magnesium oxide to the solution.[\[9\]](#)
- Heat the mixture to 70-80°C and continue stirring for 2-3 hours.[\[9\]](#)
- Apply a vacuum to the flask and continue to stir at 70-80°C for another 2-3 hours to concentrate the solution.[\[9\]](#)
- Cool the concentrated solution to 45-50°C and then add 90-250g of ethanol to precipitate the magnesium glycinate.[\[9\]](#)
- Continue stirring until the mixture cools to room temperature.[\[9\]](#)

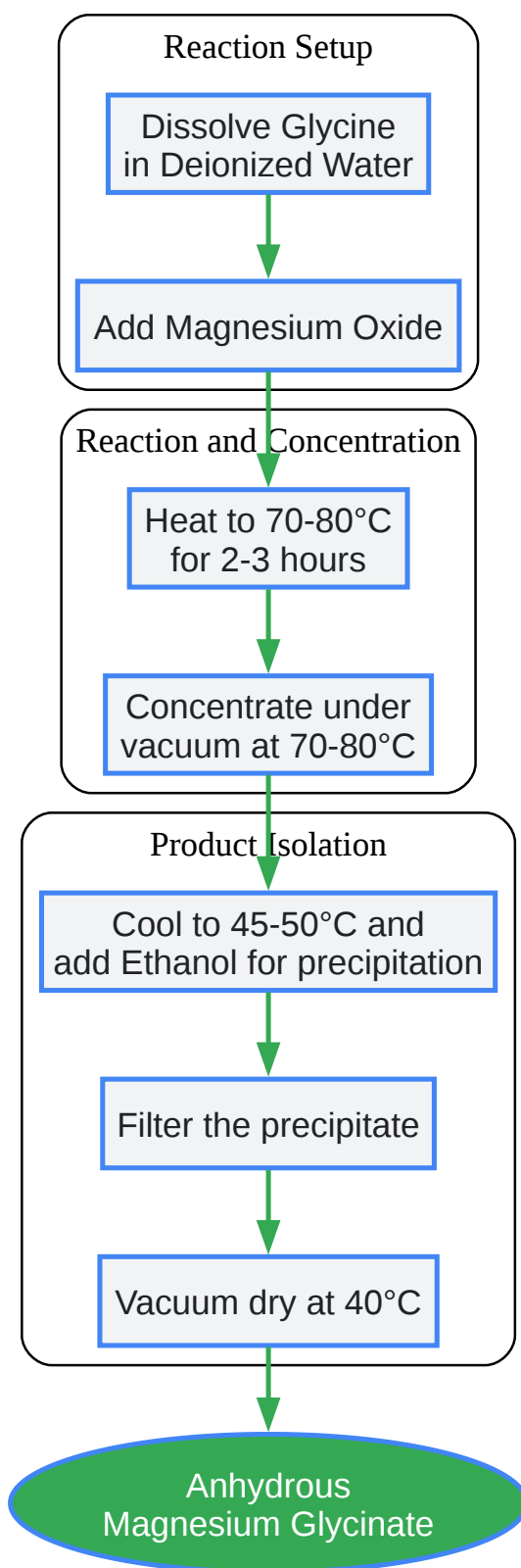
- Collect the precipitate by suction filtration using a Büchner funnel.[\[9\]](#)
- Dry the product in a vacuum oven at 40°C for 2 hours to obtain anhydrous magnesium glycinate.[\[9\]](#)

Visualizations



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Caption: Troubleshooting workflow for experiments involving anhydrous magnesium glycinate.



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Caption: Experimental workflow for the synthesis of anhydrous magnesium glycinate.

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